

Technical Support Center: DMT1 and [Dmt¹]DALDA

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Compound of Interest

Compound Name: [Dmt¹]DALDA

CAS No.: 255861-98-4

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the degradation and storage of the Divalent Metal Transporter 1 (DMT1) protein and the synthetic peptide [Dmt¹]DALDA.

Divalent Metal Transporter 1 (DMT1)

DMT1, also known as Natural resistance-associated macrophage protein 2 (NRAMP 2), is an integral membrane protein that transports divalent metals, with a primary role in iron uptake.^[1]^[2] It is crucial for absorbing iron from the diet in the intestine and for iron transport within cells.^[1]^[2]

FAQs about DMT1 Degradation and Stability

Q1: What is the primary mechanism of DMT1 degradation in cells?

A1: DMT1 is primarily degraded through the ubiquitin-proteasome system.^[3]^[4]^[5] This process involves the tagging of DMT1 with ubiquitin molecules, which marks it for degradation by the proteasome or lysosome.^[3]^[4]

Q2: Which proteins are involved in regulating DMT1 degradation?

A2: Several proteins regulate DMT1 degradation. Key players include E3 ubiquitin ligases such as Parkin and members of the Nedd4 family, like WWP2.[3][4][6][7] These ligases are often recruited to DMT1 by adaptor proteins called Ndfips (Nedd4 family-interacting proteins).[3][4] The interaction of these proteins facilitates the ubiquitination of DMT1, leading to its subsequent degradation.[3][5]

Q3: Are all isoforms of DMT1 degraded in the same way?

A3: No, there is evidence for isoform-specific regulation of DMT1 degradation. For example, the E3 ligase Parkin has been shown to preferentially ubiquitinate the 1B isoform of DMT1, but not the 1A isoform.[4][7] The four major DMT1 isoforms can differ in their N- and C-termini, which can influence their regulation and degradation pathways.[4][7]

Q4: How does cellular iron status affect DMT1 stability?

A4: DMT1 expression is tightly regulated by cellular iron levels. When iron levels are low, the expression of DMT1 is increased to enhance iron uptake.[8][9] Conversely, in iron-replete conditions, DMT1 can be ubiquitinated and targeted for degradation to prevent iron overload.[3] For instance, in intestinal cells, high iron levels can lead to a decrease in DMT1 at the cell membrane without a change in total mRNA levels, suggesting post-translational regulation.[9]

Troubleshooting Guide for DMT1 Experiments

Q5: I am observing lower than expected DMT1 protein levels in my cell lysates. What could be the cause?

A5: Lower than expected DMT1 levels could be due to enhanced degradation. Consider the following:

- **Iron Overload:** High levels of iron in your cell culture medium can upregulate DMT1 degradation pathways.[3] Ensure your medium has appropriate iron concentrations.
- **E3 Ligase Activity:** Overexpression of E3 ligases like Parkin or WWP2, or their adaptors Ndfips, can increase DMT1 turnover.[3][6]

- **Proteasome and Lysosome Activity:** Ensure that you are using appropriate inhibitors if you intend to study DMT1 accumulation. For example, MG132 can be used to inhibit proteasomal degradation, while chloroquine can inhibit lysosomal degradation.[3]

Q6: How can I store cell or tissue samples for DMT1 analysis?

A6: For analyzing DMT1 protein by methods like Western blotting, it is recommended to snap-freeze cell pellets or tissue samples in liquid nitrogen and then store them at -80°C. This minimizes protein degradation. When preparing lysates, use a lysis buffer containing a cocktail of protease inhibitors to prevent degradation during the extraction process.

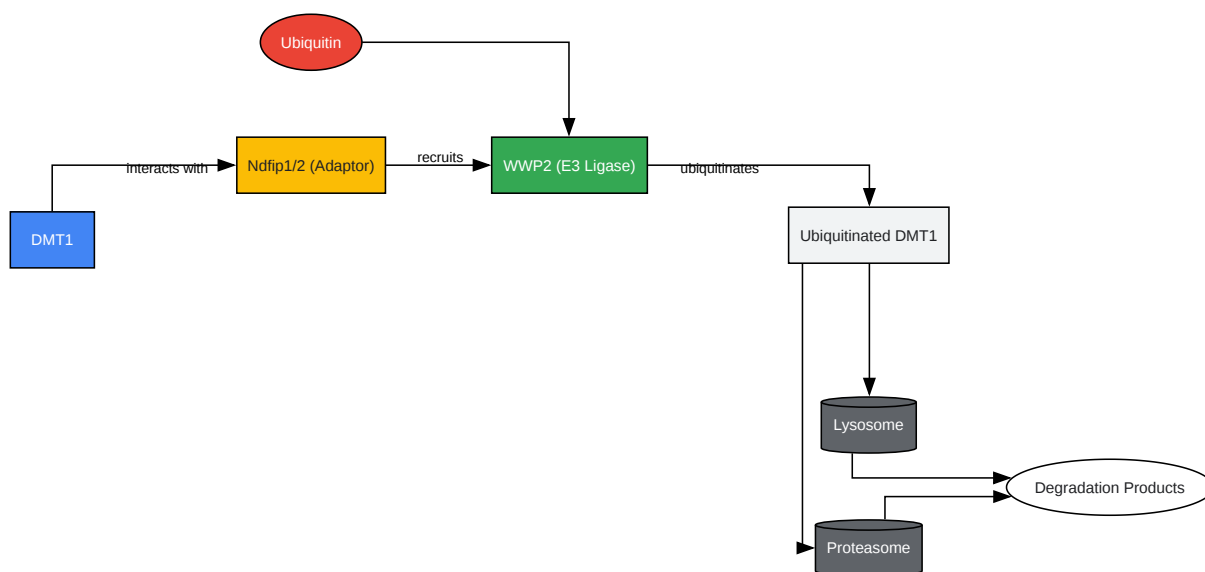
Experimental Protocol: Assessing DMT1 Ubiquitination

To determine if DMT1 is being ubiquitinated in your experimental system, you can perform an immunoprecipitation (IP) of DMT1 followed by immunoblotting for ubiquitin.

Methodology:

- **Cell Lysis:** Lyse cells in a buffer containing protease inhibitors and a deubiquitinase inhibitor (e.g., N-ethylmaleimide, NEM) to preserve the ubiquitinated state of proteins.
- **Immunoprecipitation:** Incubate the cell lysate with an antibody specific for DMT1 overnight at 4°C.
- **Capture:** Add protein A/G beads to the lysate-antibody mixture to capture the antibody-DMT1 complexes.
- **Washing:** Wash the beads several times with lysis buffer to remove non-specific binding.
- **Elution:** Elute the captured proteins from the beads by boiling in SDS-PAGE sample buffer.
- **Immunoblotting:** Separate the eluted proteins by SDS-PAGE, transfer to a PVDF membrane, and probe with an antibody against ubiquitin. A smear of high-molecular-weight bands will indicate polyubiquitinated DMT1. The membrane can then be stripped and reprobed with a DMT1 antibody to confirm the immunoprecipitation of DMT1.

DMT1 Degradation Pathway



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Caption: Ubiquitination-mediated degradation pathway of DMT1.

[Dmt¹]DALDA Peptide

[Dmt¹]DALDA (H-Dmt-D-Arg-Phe-Lys-NH₂) is a potent and selective μ -opioid receptor agonist. [10][11] It is a synthetic analog of the naturally occurring peptide dermorphin and is noted for its high stability against enzymatic degradation and its ability to cross the blood-brain barrier.[10][12]

FAQs about [Dmt¹]DALDA Degradation and Storage

Q1: How should I store lyophilized [Dmt¹]DALDA peptide?

A1: Lyophilized [Dmt¹]DALDA should be stored in a freezer at or below -20°C for long-term storage.^{[13][14]} For shorter periods (days to weeks), storage at 4°C in a dry, dark place is acceptable.^[14] It is crucial to prevent moisture contamination, as this significantly reduces the long-term stability of the solid peptide.^[14]

Q2: What is the best way to prepare a stock solution of [Dmt¹]DALDA?

A2: Before opening, allow the vial of lyophilized peptide to warm to room temperature to prevent condensation.^[14] The solubility of a peptide depends on its amino acid sequence. For [Dmt¹]DALDA, which is a hydrophilic peptide, sterile water should be the first choice for reconstitution.^[15] If solubility is an issue, a dilute (0.1%) acetic acid solution can be used.

Q3: How should I store solutions of [Dmt¹]DALDA?

A3: The stability of peptides in solution is limited. For short-term storage (up to a week), solutions can be kept at 4°C.^[16] For long-term storage, it is highly recommended to aliquot the stock solution into single-use volumes and store them at -20°C or -80°C.^{[14][16]} Avoid repeated freeze-thaw cycles as this can degrade the peptide.^[14] Using sterile buffers with a pH between 5 and 6 can also help to prolong the shelf life of the peptide solution.^[14]

Q4: My [Dmt¹]DALDA solution appears cloudy. What should I do?

A4: Cloudiness may indicate poor solubility or the formation of aggregates. You can try to aid dissolution by gentle vortexing or sonication. If the peptide still does not dissolve, it might be necessary to use a different solvent system. For very hydrophobic peptides (which is not the case for [Dmt¹]DALDA), a small amount of an organic solvent like DMSO, followed by dilution with an aqueous buffer, may be required.^[15]

Troubleshooting Guide for [Dmt¹]DALDA Experiments

Q5: I am seeing inconsistent results in my experiments using [Dmt¹]DALDA. What could be the problem?

A5: Inconsistent results can often be traced back to issues with peptide stability and handling:

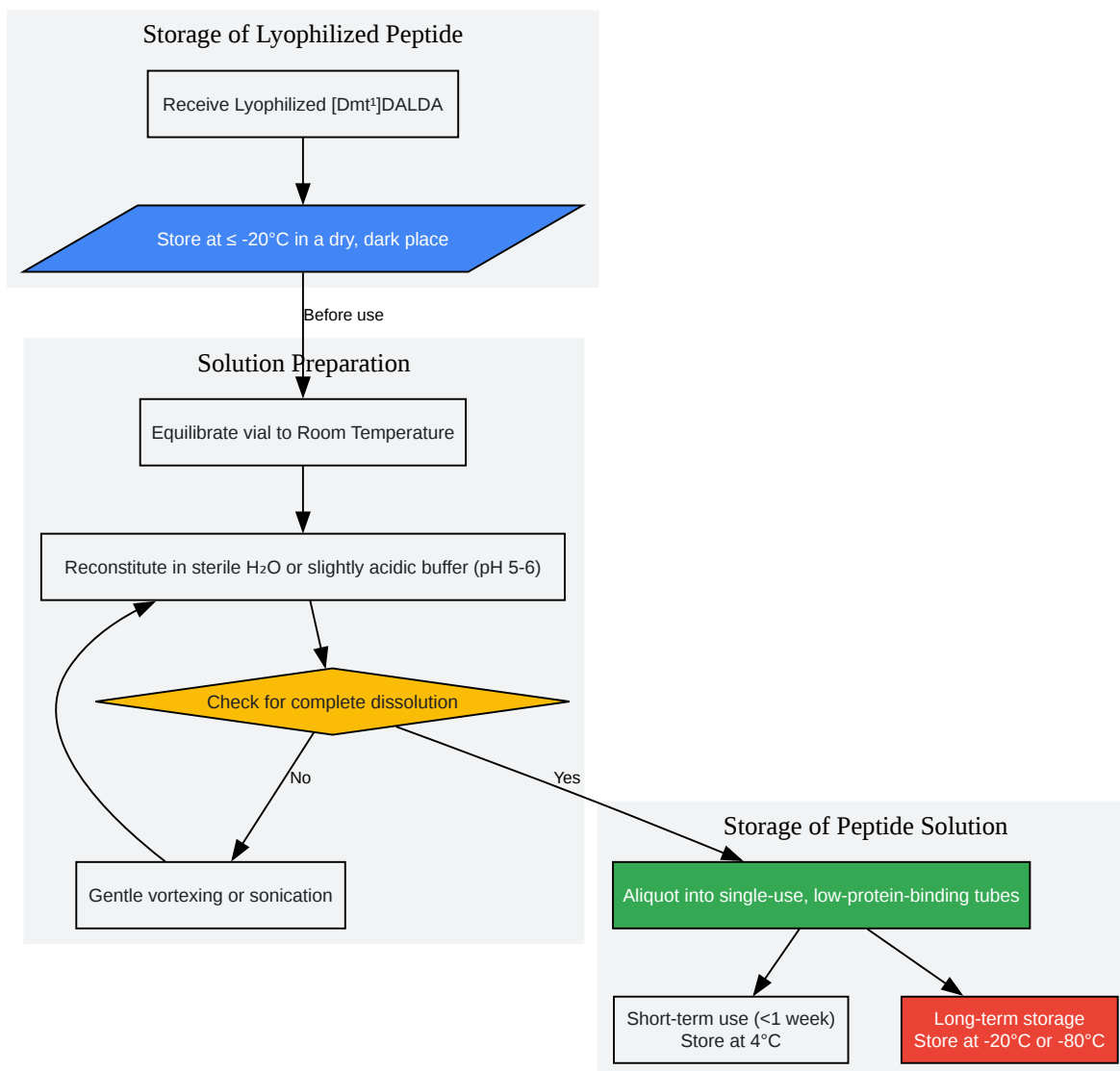
- Improper Storage: Ensure that both the lyophilized powder and stock solutions are stored at the correct temperatures and protected from moisture and light.^{[14][16]}

- **Repeated Freeze-Thaw Cycles:** Aliquoting your stock solution is critical to avoid degradation from repeated temperature changes.[\[14\]](#)
- **Adsorption to Vials:** Peptides can adsorb to glass and plastic surfaces, leading to a lower effective concentration. Using low-protein-binding tubes can help mitigate this issue.[\[14\]](#)
- **Oxidation:** While [Dmt¹]DALDA does not contain the most oxidation-prone amino acids like Cys or Met, prolonged exposure to air can still be a factor for long-term storage.

Quantitative Data Summary: Peptide Storage Stability

Storage Format	Temperature	Recommended Duration	Key Considerations
Lyophilized Powder	Room Temperature	Days to Weeks [14]	Protect from moisture and light. [14] [16]
	2-8°C	3-6 Months [16]	
	-20°C	Short to Medium-term [13] [14]	
	-80°C	Long-term (Years) [16]	
In Solution	Room Temperature	2-3 Days [16]	Highly discouraged for storage.
	2-8°C	~1 Week [16]	
	-20°C or -80°C	~1 Month [16]	

Experimental Workflow: [Dmt¹]DALDA Handling and Storage



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Caption: Recommended workflow for handling and storing [Dmt1]DALDA.

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